

Altiloxin A: A Technical Guide to its Discovery, Isolation, and Characterization

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Compound of Interest

Compound Name: *Altiloxin A*

Cat. No.: *B1257817*

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Abstract

Altiloxin A is a drimane-type sesquiterpenoid, a class of secondary metabolites with a diverse range of biological activities. First identified as a phytotoxin from the fungus *Phoma asparagi*, the causative agent of asparagus stem blight, it has since been isolated from the endophytic fungus *Diaporthe pseudomangiferae*. This technical guide provides a comprehensive overview of the discovery, isolation, and biological characterization of **Altiloxin A**, with a focus on presenting quantitative data and detailed experimental methodologies.

Discovery and Source Organisms

Altiloxin A has been isolated from two distinct fungal sources, highlighting its presence in both pathogenic and endophytic fungi.

- *Phoma asparagi*: This phytopathogenic fungus is responsible for stem blight disease in asparagus. The investigation of its culture filtrate led to the initial isolation and characterization of **Altiloxin A** as a phytotoxic metabolite.
- *Diaporthe pseudomangiferae* (strain SNB-GSS10): This endophytic fungus was isolated from the leaves of *Sabicea cinerea*, a plant found in the Amazon rainforest.^{[1][2][3]} In a broader screening for bioactive compounds, **Altiloxin A** was identified as one of the secondary metabolites produced by this endophyte.^{[1][2][3]}

Physicochemical and Spectroscopic Data

The structural elucidation of **Altioxin A** was accomplished through extensive spectroscopic analysis. The key physicochemical properties are summarized in the table below.

Property	Data	Reference
Compound Class	Drimane-type Sesquiterpenoid	[4]
Molecular Formula	C ₁₅ H ₂₂ O ₄	Inferred from structure
Molar Mass	266.33 g/mol	Inferred from structure
General Appearance	Not specified in available literature	
Solubility	Soluble in organic solvents such as ethyl acetate and methanol	Inferred from isolation protocols

Note: Detailed NMR and mass spectrometry data are available in the primary literature (Mandavid et al., 2015).

Isolation and Purification

The isolation of **Altioxin A** from fungal cultures involves a multi-step process of extraction and chromatography. The following protocol is a representative methodology based on standard practices for natural product isolation.

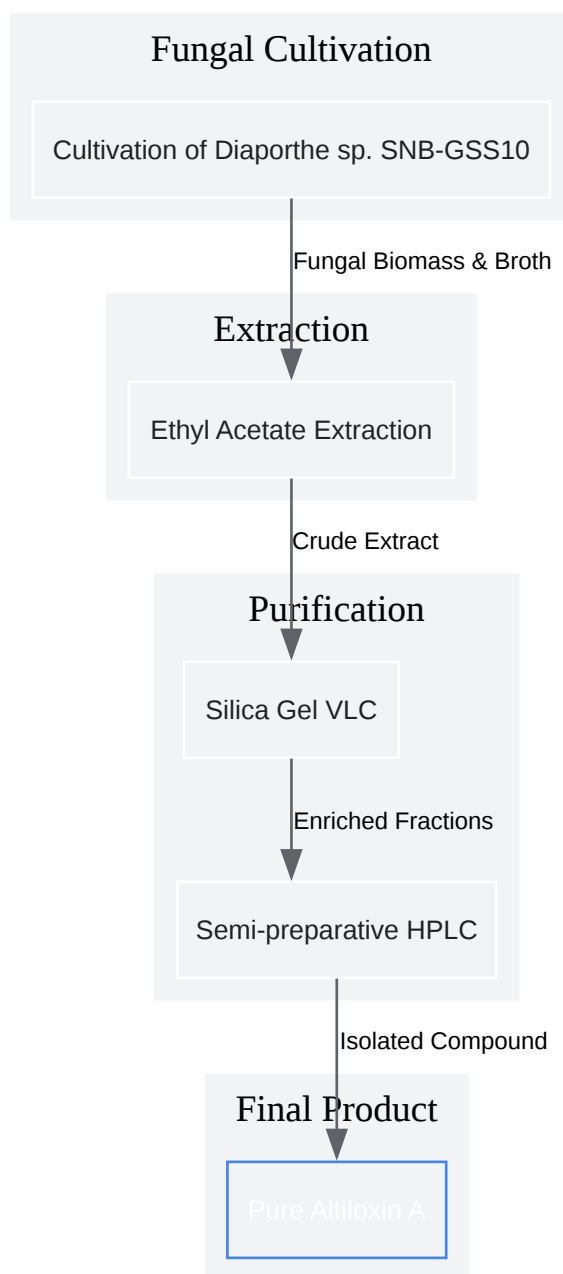
Experimental Protocol: Fungal Cultivation and Extraction

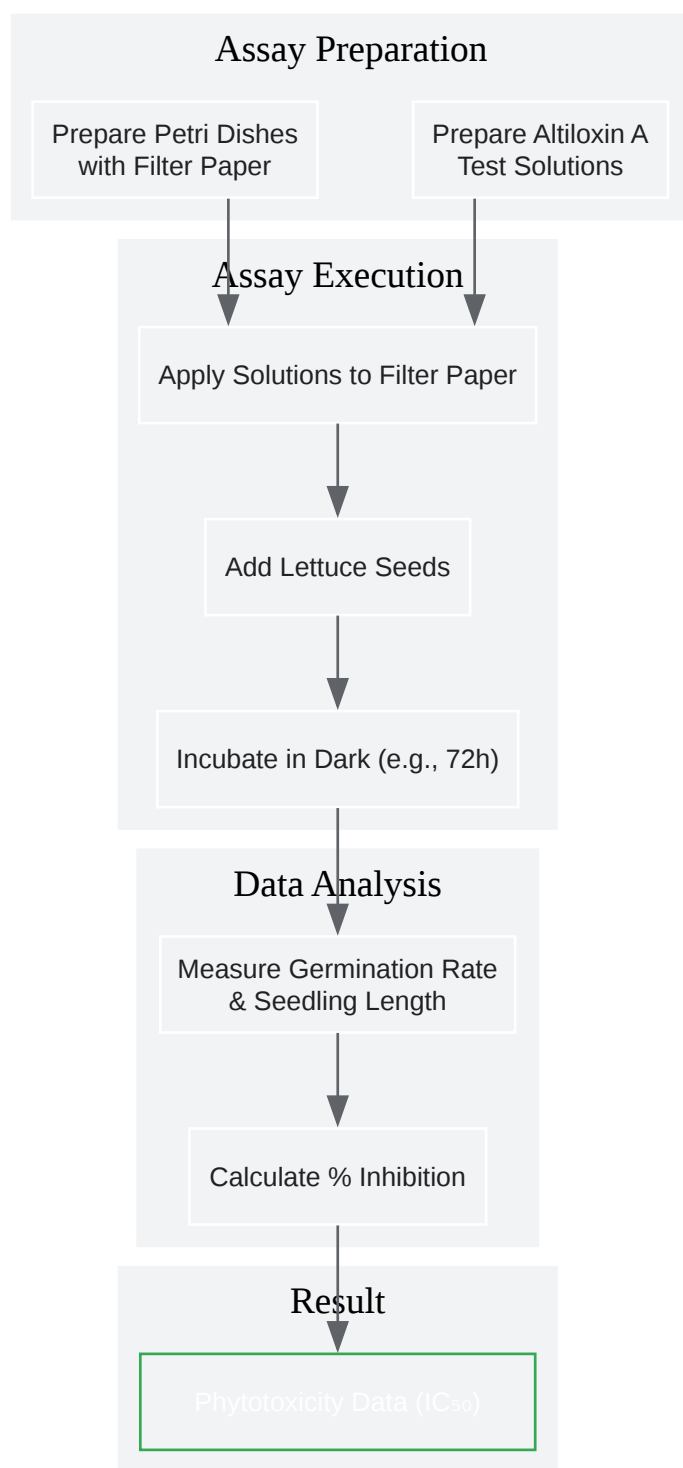
- Fungal Culture:** *Diaporthe* sp. SNB-GSS10 is cultivated in a suitable liquid or solid medium (e.g., Potato Dextrose Broth or rice medium) under static conditions at room temperature for several weeks to allow for the production of secondary metabolites.
- Extraction:** The fungal mycelium and the culture medium are exhaustively extracted with an organic solvent such as ethyl acetate. The organic extracts are then combined and concentrated under reduced pressure to yield a crude extract.

Experimental Protocol: Chromatographic Purification

- Initial Fractionation: The crude extract is subjected to vacuum liquid chromatography (VLC) or column chromatography over silica gel, eluting with a gradient of solvents (e.g., n-hexane/ethyl acetate followed by ethyl acetate/methanol) to separate the components based on polarity.
- Semi-Preparative HPLC: Fractions containing **Altioxin A**, as identified by thin-layer chromatography (TLC) or analytical HPLC, are pooled and further purified using semi-preparative High-Performance Liquid Chromatography (HPLC) on a C18 column with a suitable mobile phase (e.g., methanol/water or acetonitrile/water gradient) to yield pure **Altioxin A**.

Visualizing the Isolation Workflow





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